

thermodynamic stability data for Methyl 2-(2-chlorophenoxy)acetate

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Compound of Interest

Compound Name: *Methyl 2-(2-chlorophenoxy)acetate*

CAS No.: 6956-85-0

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An In-Depth Technical Guide to the Thermodynamic Stability of **Methyl 2-(2-chlorophenoxy)acetate**

Abstract

This technical guide provides a comprehensive framework for assessing the thermodynamic stability of **Methyl 2-(2-chlorophenoxy)acetate**, a compound of interest within the phenoxyacetate class of molecules often utilized in agrochemical and pharmaceutical research. In the absence of extensive published experimental data for this specific molecule, this guide establishes a robust combination of experimental and computational methodologies to elucidate its core thermodynamic properties. We present detailed protocols for thermal analysis techniques, including Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), which are cornerstones for understanding thermal decomposition and phase behavior. Furthermore, we outline a comprehensive computational chemistry workflow for the ab initio prediction of key thermodynamic parameters such as the standard enthalpy of formation ($\Delta_f H^\circ$), standard Gibbs free energy of formation ($\Delta_f G^\circ$), and standard entropy (S°). This dual approach ensures a self-validating system, where computational predictions can be

benchmarked against experimental observations, providing a higher degree of confidence in the final stability assessment. This guide is intended for researchers, scientists, and drug development professionals who require a rigorous and scientifically sound approach to characterizing the thermodynamic stability of novel or under-characterized organic molecules.

Introduction to Methyl 2-(2-chlorophenoxy)acetate and Thermodynamic Stability

Methyl 2-(2-chlorophenoxy)acetate is an organic compound belonging to the phenoxyacetic acid ester family. Its chemical structure, featuring a chlorinated benzene ring linked via an ether bond to an acetic acid methyl ester, suggests potential applications analogous to other phenoxyacetate herbicides. The positioning of the chloro group at the ortho position of the phenoxy ring influences its electronic and steric properties, which in turn dictates its chemical reactivity and physical behavior.

Thermodynamic stability is a fundamental concept in chemistry that describes the energy state of a system. For a given molecule, it is quantitatively expressed by thermodynamic functions of state, primarily the Gibbs free energy (G). A system is considered thermodynamically stable if it resides in a low energy state, with a low propensity to spontaneously transform into a different chemical species under given conditions. The change in Gibbs free energy (ΔG) for a reaction is the ultimate arbiter of spontaneity, and it is a function of both enthalpy (ΔH) and entropy (ΔS), as described by the seminal Gibbs equation^{[1][2][3]}:

$$\Delta G = \Delta H - T\Delta S$$

Where:

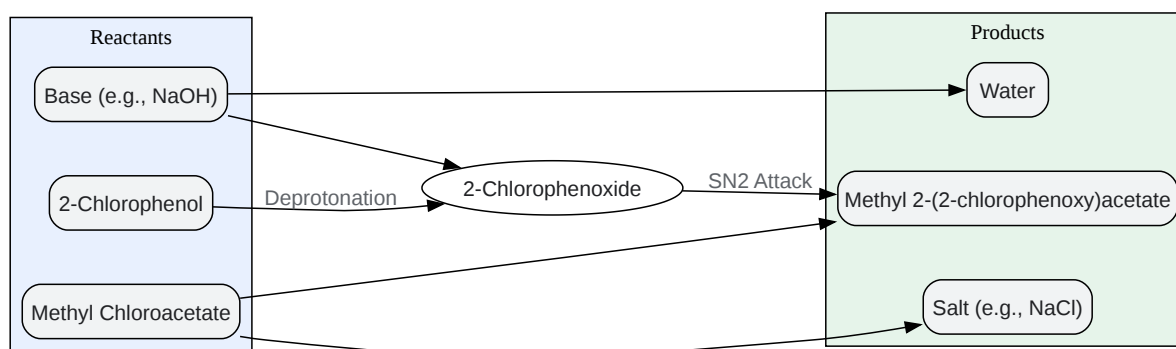
- ΔH represents the change in enthalpy, or the heat absorbed or released during a process at constant pressure.
- ΔS is the change in entropy, a measure of the disorder or randomness of a system.
- T is the absolute temperature in Kelvin.

A negative ΔG indicates a spontaneous (thermodynamically favorable) process, while a positive ΔG signifies a non-spontaneous process. When ΔG is zero, the system is at

equilibrium[2][3]. For a specific compound like **Methyl 2-(2-chlorophenoxy)acetate**, its thermodynamic stability can be understood by examining the thermodynamics of its potential decomposition or transformation reactions.

Synthesis Pathway and its Implications for Stability

The thermodynamic stability of a compound is intrinsically linked to the energy landscape of its formation and potential degradation pathways. A common and efficient method for the synthesis of **Methyl 2-(2-chlorophenoxy)acetate** is the Williamson ether synthesis. This reaction involves the deprotonation of 2-chlorophenol by a suitable base to form the corresponding phenoxide, which then acts as a nucleophile to attack methyl chloroacetate.



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Caption: Generalized Williamson ether synthesis for **Methyl 2-(2-chlorophenoxy)acetate**.

The energetics of this synthesis reaction can provide initial insights into the stability of the product. A highly exothermic reaction suggests the formation of a thermodynamically stable product relative to the reactants.

Experimental Determination of Thermal Stability

Thermal analysis techniques are indispensable for experimentally probing the thermodynamic stability of a compound. These methods measure changes in the physical and chemical properties of a substance as a function of temperature^[4]. For **Methyl 2-(2-chlorophenoxy)acetate**, Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are the most pertinent techniques.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as it is heated over time. It is an excellent method for determining the onset of thermal decomposition and for quantifying the mass loss associated with different decomposition steps.

- Instrument Calibration: Calibrate the TGA instrument for mass and temperature according to the manufacturer's specifications.
- Sample Preparation: Accurately weigh 5-10 mg of **Methyl 2-(2-chlorophenoxy)acetate** into a clean TGA pan (typically alumina or platinum).
- Experimental Conditions:
 - Purge Gas: Use an inert gas, such as nitrogen, at a flow rate of 20-50 mL/min to prevent oxidative degradation.
 - Heating Rate: A heating rate of 10 °C/min is standard, but slower rates (e.g., 5 °C/min) can provide better resolution of thermal events.
 - Temperature Range: Heat the sample from ambient temperature (e.g., 25 °C) to a temperature high enough to ensure complete decomposition (e.g., 600 °C).
- Data Analysis: The resulting TGA curve plots mass percentage versus temperature. The onset temperature of decomposition is a key indicator of thermal stability.

Parameter	Illustrative Value	Description
Onset of Decomposition (Tonset)	~ 200 °C	The temperature at which significant mass loss begins.
Temperature of Max Decomposition Rate (Tmax)	~ 250 °C	The peak of the first derivative of the TGA curve, indicating the point of fastest decomposition.
Residual Mass at 600 °C	< 1%	The amount of non-volatile material remaining after decomposition.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to detect and quantify thermal transitions such as melting, crystallization, and decomposition.

- **Instrument Calibration:** Calibrate the DSC instrument for temperature and enthalpy using certified standards (e.g., indium).
- **Sample Preparation:** Accurately weigh 2-5 mg of **Methyl 2-(2-chlorophenoxy)acetate** into a hermetically sealed aluminum pan. An empty, sealed pan is used as the reference.
- **Experimental Conditions:**
 - **Purge Gas:** Use an inert nitrogen atmosphere.
 - **Heating Rate:** A heating rate of 10 °C/min is typical.
 - **Temperature Program:** A heat-cool-heat cycle can be employed to study melting, crystallization, and any potential phase transitions. For decomposition studies, a single heating ramp is sufficient.
- **Data Analysis:** The DSC thermogram plots heat flow versus temperature. Endothermic events (like melting) and exothermic events (like decomposition) appear as peaks. The area

under a peak corresponds to the enthalpy change of the transition.

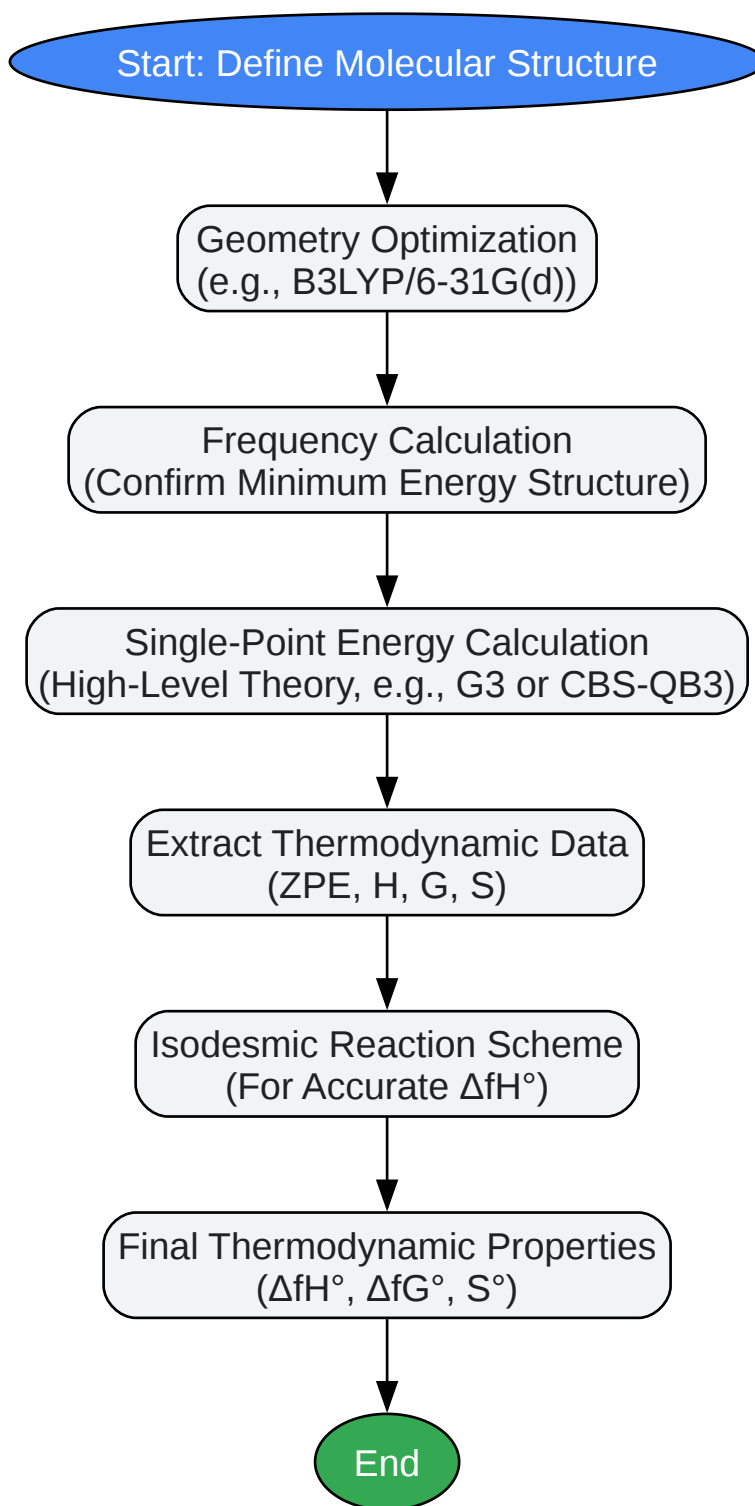
Thermal Event	Onset Temp. (°C)	Peak Temp. (°C)	Enthalpy (ΔH) (J/g)
Melting	~ 40 °C	~ 45 °C	~ 80 J/g (Endothermic)
Decomposition	~ 210 °C	~ 260 °C	~ -300 J/g (Exothermic)

Computational Prediction of Thermodynamic Properties

In the absence of experimental calorimetric data, computational chemistry provides a powerful and predictive alternative for determining thermodynamic properties[5][6][7]. High-level ab initio methods can yield thermochemical data with accuracies approaching that of experiments.

Computational Workflow

The following workflow outlines the steps to calculate the standard enthalpy of formation, Gibbs free energy of formation, and entropy of **Methyl 2-(2-chlorophenoxy)acetate**.



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Caption: A typical computational workflow for determining thermodynamic properties.

Theoretical Foundation and Method Selection

The accuracy of computational thermochemistry is highly dependent on the chosen theoretical method and basis set. For reliable results, composite methods like Gaussian-3 (G3) or Complete Basis Set (CBS) methods are recommended[8]. These methods approximate high-level calculations by combining results from several lower-level calculations, offering a good balance between accuracy and computational cost.

An isodesmic reaction scheme is a powerful technique for calculating the enthalpy of formation. This involves constructing a hypothetical reaction where the types of chemical bonds are conserved on both the reactant and product sides. This approach benefits from the cancellation of systematic errors in the electronic structure calculations. For **Methyl 2-(2-chlorophenoxy)acetate**, a suitable isodesmic reaction could be:

Methyl 2-(2-chlorophenoxy)acetate + Benzene → Chlorobenzene + Phenylacetic acid methyl ester

The enthalpy of reaction (ΔH_{rxn}) is calculated from the computed total energies of all species. The unknown enthalpy of formation of the target molecule can then be determined using Hess's Law and known experimental enthalpies of formation for the other molecules in the reaction.

Predicted Thermodynamic Data (Illustrative)

The following table presents the kind of data that would be generated from such a computational study.

Thermodynamic Property	Predicted Value (Illustrative)	Units
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-450	kJ/mol
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-280	kJ/mol
Standard Entropy (S°)	420	J/(mol·K)

Integrating Experimental and Computational Data

The true power of this dual approach lies in the integration of experimental and computational results. The onset of thermal decomposition observed in TGA and DSC experiments provides a real-world benchmark for the predicted thermodynamic stability. For instance, a compound with a highly negative Gibbs free energy of formation is expected to be relatively stable, which should correlate with a higher decomposition temperature.

Discrepancies between experimental and computational results can be equally insightful, potentially indicating complex decomposition mechanisms or the presence of impurities in the experimental sample.

Conclusion

This technical guide has outlined a comprehensive strategy for the characterization of the thermodynamic stability of **Methyl 2-(2-chlorophenoxy)acetate**. By combining the empirical insights from thermal analysis techniques like TGA and DSC with the predictive power of high-level computational chemistry, a robust and self-validating understanding of the compound's stability can be achieved. The detailed protocols and workflows presented herein provide a clear roadmap for researchers to generate the critical thermodynamic data necessary for the safe and effective development of new chemical entities.

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